

# Technical Support Center: Optimizing Flumetralin Application in Tobacco

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## Compound of Interest

Compound Name: **Flumetralin**

Cat. No.: **B052055**

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing the delivery volume for **Flumetralin** application in tobacco. The following information, presented in a question-and-answer format, addresses common issues and provides detailed experimental protocols and data to support your research.

## Frequently Asked Questions (FAQs)

**Q1:** What is the recommended delivery volume for **Flumetralin** when applied as a broadcast spray?

For mechanical over-the-top broadcast applications, a delivery volume of 50 gallons per acre is recommended to ensure thorough coverage.<sup>[1][2]</sup> This high volume is crucial because **Flumetralin** acts as a contact-local systemic, meaning it must physically contact the suckers to be effective.<sup>[1][3]</sup> The spray solution needs to be sufficient to run down the stalk and reach all leaf axils where suckers develop.<sup>[4]</sup>

**Q2:** How does delivery volume affect the efficacy of **Flumetralin** for sucker control?

Delivery volume is a critical factor influencing the efficacy of **Flumetralin**. Studies have shown that decreasing the delivery volume below a certain threshold can significantly reduce sucker control. For instance, in hand application experiments, reducing the volume below 20 ml per plant led to a decrease in percent sucker control and an increase in sucker weight.<sup>[4]</sup> The interaction between concentration and delivery volume is also significant; a lower concentration

at a sufficient volume can be more effective than a higher concentration at an insufficient volume.[4]

Q3: Can **Flumetralin** be applied manually, and what are the recommended volumes for this method?

Yes, **Flumetralin** can be applied manually using methods like dropline or hand (cup) application.[1][5] For dropline applications, the goal is to apply one-half to two-thirds of a fluid ounce (approximately 15-20 ml) of solution per plant, ensuring the solution reaches the soil line without excess runoff.[1] Hand application recommendations suggest using approximately 8 ml of a diluted mixture per plant, with the potential for this volume to be adjusted based on the plant's size and structure.[5]

Q4: What is the mechanism of action of **Flumetralin**, and why is coverage so important?

**Flumetralin** is a dinitroaniline compound that functions as a plant growth regulator by inhibiting cell division in young, tender sucker tissue.[3][6] It is classified as a "contact-local systemic" agent.[1][3] This means that unlike true systemic chemicals such as Maleic Hydrazide (MH), **Flumetralin** is not readily translocated throughout the plant.[3] It must be directly applied to the sucker buds or leaf axils to be absorbed and exert its inhibitory effect.[3][4] Therefore, thorough coverage achieved through optimal delivery volume is paramount for effective sucker control.

## Troubleshooting Guide

Problem: Poor sucker control despite applying the recommended rate of **Flumetralin**.

- Possible Cause 1: Inadequate Delivery Volume.
  - Solution: Ensure you are using the recommended delivery volume for your application method. For broadcast sprays, this is typically 50 gallons per acre.[1] For manual applications, ensure each plant receives enough solution (e.g., 20 ml/plant) for it to run down the entire stalk.[4] Insufficient volume is a primary cause of reduced efficacy.[4]
- Possible Cause 2: Incorrect Application Timing.
  - Solution: **Flumetralin** should be applied at the elongated-button-to-early-flower stage of tobacco growth.[3] Application should occur after topping, ideally within 24 hours.[5]

Applying before topping can be less effective.[4]

- Possible Cause 3: Large Suckers Present at Application.
  - Solution: **Flumetralin** is not effective on suckers longer than one inch.[1] Manually remove any suckers exceeding this size before application.[1][5]
- Possible Cause 4: Environmental Factors.
  - Solution: Rain within 2 hours of application can reduce the effectiveness of **Flumetralin**.[5] If rain is forecast, it is best to postpone the application.

## Data on Delivery Volume and Efficacy

The following tables summarize quantitative data from research on the impact of **Flumetralin** delivery volume on sucker control in tobacco.

Table 1: Effect of Delivery Volume and Concentration on Sucker Control (Hand Application)

Flumetralin Concentration	Delivery Volume per Plant	Active Ingredient per Plant	Sucker Control (%)
2.0%	10 ml	28.5 mg	Insufficient Data
2.0%	15 ml	42.8 mg	Insufficient Data
2.0%	20 ml	57.0 mg	98.2%
2.0%	30 ml	85.5 mg	Not significantly different from 20 ml
4.0%	10 ml	57.0 mg	80.7%
4.0%	15 ml	85.5 mg	Insufficient Data
4.0%	20 ml	114.0 mg	Not significantly different from 2% at 20 ml
4.0%	30 ml	171.0 mg	Not significantly different from 20 ml

Data adapted from a study on axillary bud inhibition in flue-cured tobacco.[4]

Table 2: Recommended Application Parameters for Mechanical Spray

Parameter	Recommendation	Rationale
Delivery Volume	50 gallons per acre	Ensures thorough coverage and stalk rundown.[1]
Nozzle Type	Contact nozzles (e.g., TG3-TG5-TG3 per row)	Produces a coarse spray for direct contact.[1]
Pressure	Low (20 to 25 psi)	Minimizes drift and ensures proper droplet size.[1]

## Experimental Protocols

Experiment: Determining Optimal Delivery Volume for Sucker Control

Objective: To evaluate the efficacy of different delivery volumes of **Flumetralin** for sucker control in flue-cured tobacco.

Materials:

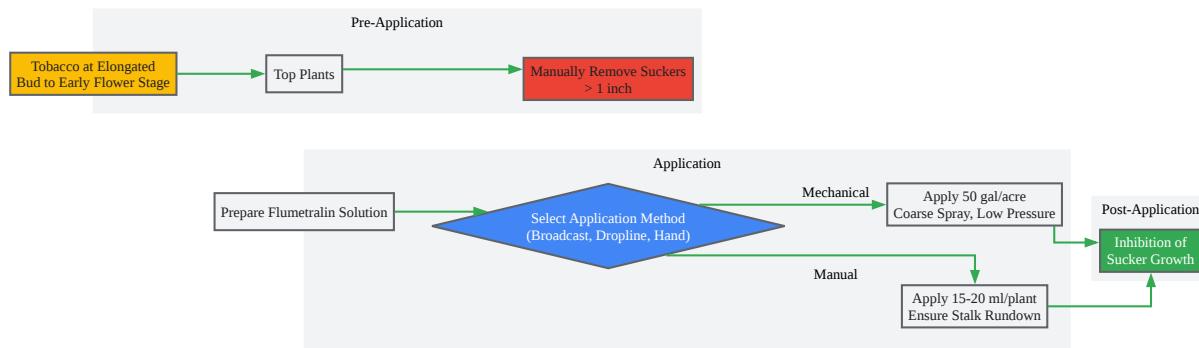
- Flue-cured tobacco plants at the elongated bud to early flower stage.
- **Flumetralin** formulation (e.g., 125 g/L EC).
- Calibrated backpack sprayer or manual application device (e.g., dropline).
- Measuring cylinders and containers for solution preparation.
- Personal Protective Equipment (PPE).

Methodology:

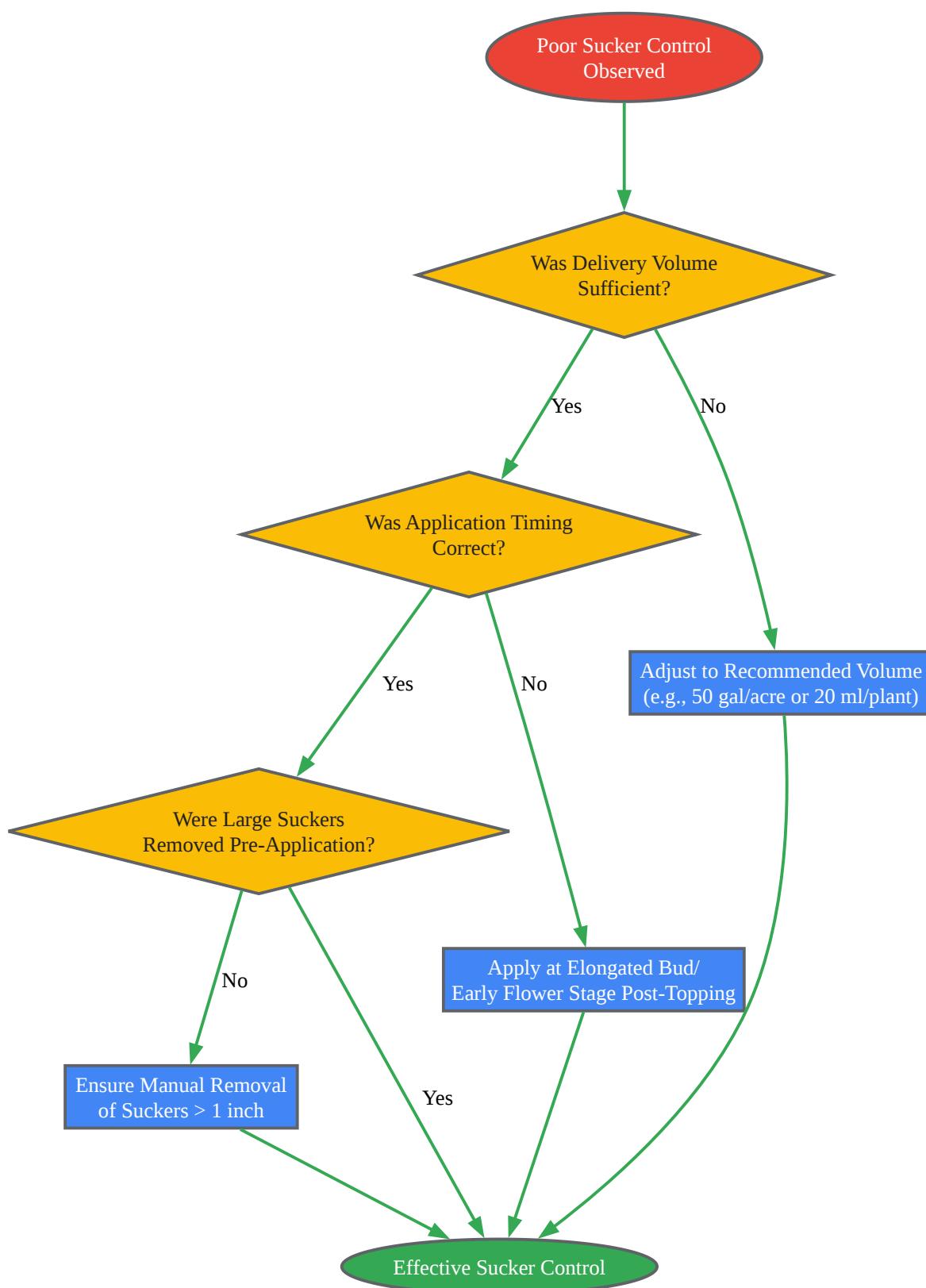
- Plant Preparation: Top the tobacco plants at the appropriate stage. Manually remove all suckers longer than 2.5 cm prior to treatment.[4]

- Treatment Groups: Establish multiple treatment groups, each with a different delivery volume (e.g., 10, 15, 20, 30 ml per plant) at a constant **Flumetralin** concentration (e.g., 2.0% a.i. solution).[4] Include a non-treated control group.
- Solution Preparation: Prepare the **Flumetralin** solutions according to the desired concentrations. Ensure thorough mixing.
- Application: Apply the designated volume of the solution directly to the top of the stalk of each plant, ensuring the solution runs down the stalk towards the leaf axils.
- Data Collection: At the end of the growing season (before harvest), count and weigh the suckers from each plant.
- Efficacy Calculation: Calculate the percent sucker control for each treatment group relative to the untreated control.
- Statistical Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA) to determine significant differences between the treatment groups.

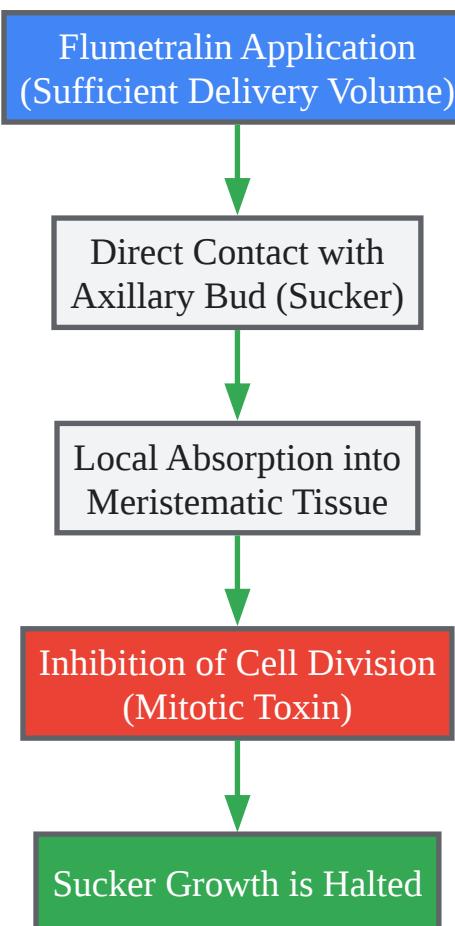
## Visualizations

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Caption: Workflow for optimal **Flumetralin** application in tobacco.

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Caption: Troubleshooting guide for poor **Flumetralin** efficacy.



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Caption: Contact-local systemic mechanism of **Flumetralin**.

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